

Stability-Indicating Assay Methods for Piperazine-Based Drugs: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Cyclopropylmethyl-4-nitrosopiperazine

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the development and validation of stability-indicating assay methods for piperazine-based drugs. The information is intended to guide researchers, scientists, and drug development professionals in establishing robust analytical procedures to ensure the quality, safety, and efficacy of these pharmaceutical compounds.

Introduction to Stability-Indicating Methods

A stability-indicating assay method (SIAM) is a validated analytical procedure that accurately and precisely quantifies the active pharmaceutical ingredient (API) in the presence of its degradation products, process impurities, and excipients. The development of a reliable SIAM is a critical component of the drug development process, as mandated by regulatory agencies such as the International Council for Harmonisation (ICH). These methods are essential for determining the shelf-life of a drug product and for monitoring its stability under various environmental conditions.

Piperazine and its derivatives are a class of nitrogen-containing heterocyclic compounds that form the structural core of a wide range of pharmaceuticals, including antipsychotics, antihistamines, and anti-cancer agents. The stability of these compounds can be affected by factors such as pH, temperature, light, and oxidizing agents, leading to the formation of degradation products that may be less effective or even toxic.

Analytical Techniques for Stability-Indicating Assays

Several analytical techniques can be employed for the development of SIAMs for piperazine-based drugs. The most common and effective methods include High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography (UPLC), and High-Performance Thin-Layer Chromatography (HPTLC).

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the separation, identification, and quantification of drug substances and their degradation products. For piperazine derivatives, which may lack a strong UV chromophore, derivatization with an agent like 4-chloro-7-nitrobenzofuran (NBD-Cl) can be employed to enhance UV detection.^[1] Reversed-phase HPLC is the most common mode of separation.

Ultra-Performance Liquid Chromatography (UPLC)

UPLC is an advancement of HPLC that utilizes smaller particle size columns (typically < 2 μm) and higher pressures. This results in faster analysis times, improved resolution, and increased sensitivity, making it a powerful tool for complex separations of drug substances and their degradants.

High-Performance Thin-Layer Chromatography (HPTLC)

HPTLC is a planar chromatographic technique that offers several advantages, including the ability to analyze multiple samples simultaneously, lower solvent consumption, and the flexibility to use different detection methods. It can be a cost-effective and efficient alternative to HPLC for stability-indicating assays.

Forced Degradation Studies

Forced degradation, or stress testing, is a critical step in the development of a stability-indicating method. It involves subjecting the drug substance to various stress conditions to accelerate its degradation and generate potential degradation products. The results of these studies help in understanding the degradation pathways of the drug and in demonstrating the specificity of the analytical method.

Experimental Protocol: Forced Degradation of a Piperazine-Based Drug (General Procedure)

Objective: To generate potential degradation products of a piperazine-based drug under various stress conditions to facilitate the development and validation of a stability-indicating assay method.

Materials:

- Piperazine-based drug substance
- Hydrochloric acid (0.1 M and 1 M)
- Sodium hydroxide (0.1 M and 1 M)
- Hydrogen peroxide (3% and 30%)
- HPLC-grade water, acetonitrile, and methanol
- Calibrated oven
- Photostability chamber

Procedure:

- **Acid Hydrolysis:** Dissolve a known amount of the drug substance in 0.1 M HCl. Heat the solution at 60-80°C for a specified period (e.g., 2-24 hours). Withdraw samples at appropriate time intervals, neutralize with an equal amount of 0.1 M NaOH, and dilute to a suitable concentration for analysis.

- **Base Hydrolysis:** Dissolve a known amount of the drug substance in 0.1 M NaOH. Heat the solution at 60-80°C for a specified period. Withdraw samples, neutralize with an equal amount of 0.1 M HCl, and dilute for analysis.
- **Oxidative Degradation:** Dissolve a known amount of the drug substance in a solution of 3% H₂O₂. Store the solution at room temperature for a specified period. Withdraw samples and dilute for analysis.
- **Thermal Degradation:** Place the solid drug substance in a calibrated oven at an elevated temperature (e.g., 80°C) for a specified period. Dissolve the stressed solid in a suitable solvent for analysis.
- **Photolytic Degradation:** Expose the solid drug substance or its solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter in a photostability chamber. A control sample should be protected from light.

Analysis: Analyze all stressed samples, along with an unstressed control, using a suitable analytical method (e.g., HPLC, UPLC).

Summary of Forced Degradation Results for Olaparib

Olaparib, a poly (ADP-ribose) polymerase (PARP) inhibitor containing a piperazine moiety, has been subjected to forced degradation studies. The following table summarizes the percentage of degradation observed under different stress conditions.

Stress Condition	Reagent/Condition	Duration	% Degradation	Reference
Acid Hydrolysis	5 M HCl	30 min	12.69%	[2]
Base Hydrolysis	5 M NaOH	30 min	2.60%	[2]
Oxidative Degradation	30% H ₂ O ₂	30 min	2.55%	[2]
Thermal Degradation	80°C	48 hours	Stable	[2]
Photolytic Degradation	UV light (254 nm)	48 hours	Stable	[2]

Method Validation

Once a suitable analytical method has been developed, it must be validated in accordance with ICH guidelines (Q2(R1)) to ensure that it is suitable for its intended purpose. The validation parameters typically include specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Summary of Method Validation Parameters for Piperazine-Based Drugs

The following tables summarize the validation parameters for stability-indicating HPLC and UPLC methods developed for various piperazine-based drugs.

Table 1: HPLC Method Validation for Olaparib[2]

Parameter	Results
Linearity Range	80 - 120 µg/mL
Correlation Coefficient (r^2)	0.998
Accuracy (% Recovery)	99.5 - 100.5%
Precision (% RSD)	< 2%
LOD	Not Reported
LOQ	Not Reported

Table 2: UPLC Method Validation for Imatinib Mesylate[3]

Parameter	Results
Linearity Range	Not specified, but $r^2 > 0.9990$ for imatinib and 8 impurities
Correlation Coefficient (r^2)	> 0.9990
Accuracy (% Recovery)	Within acceptable limits
Precision (% RSD)	< 5.0% for repeatability and intermediate precision
LOD	Not specified
LOQ	Not specified

Table 3: HPLC Method Validation for Cyclizine Hydrochloride[4]

Parameter	Results
Linearity Range	0.4000 - 1.2000 mg/mL
Correlation Coefficient (r^2)	Not Reported
Accuracy (% Recovery)	98.0 – 102.0 %
Precision (% RSD)	< 2.0 %
LOD	Not Reported
LOQ	Not Reported

Table 4: UHPLC Method Validation for Meclizine[5]

Parameter	Results
Linearity Range	5 - 160 µg/mL
Correlation Coefficient (r^2)	> 0.99
Accuracy (% Recovery)	98.24 ±0.15% - 100.03 ±0.48%
Precision (% RSD)	Not Reported
LOD	0.6 ± 0.05 µg/mL
LOQ	1.8 ±0.1 µg/mL

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Olaparib

Objective: To provide a detailed protocol for the quantitative determination of Olaparib in the presence of its degradation products.

Instrumentation:

- HPLC system with a UV detector

- Waters Symmetry C18 column (150 x 4.6 mm, 5 µm)

Chromatographic Conditions:

- Mobile Phase: Ammonium acetate buffer (pH 3.5 adjusted with glacial acetic acid) : Methanol (50:50, v/v)
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 20 µL
- Column Temperature: Ambient
- Retention Time: Approximately 4.32 min

Procedure:

- Standard Solution Preparation: Prepare a standard stock solution of Olaparib in the mobile phase. Prepare working standard solutions by diluting the stock solution to the desired concentrations within the linearity range.
- Sample Preparation: For forced degradation samples, dilute the stressed solutions with the mobile phase to a concentration within the linearity range.
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Quantification: Calculate the amount of Olaparib in the samples by comparing the peak area with that of the standard solution.

Protocol 2: Stability-Indicating UPLC Method for Imatinib Mesylate

Objective: To provide a detailed protocol for the quantitative determination of Imatinib Mesylate and its process-related impurities and degradation products.

Instrumentation:

- UPLC system with a UV detector
- Acquity UPLC BEH C18 column (50 mm x 2.1 mm, 1.7 μ m)

Chromatographic Conditions:

- Mobile Phase A: 0.05 M ammonium acetate (pH 9.5)
- Mobile Phase B: Acetonitrile and Methanol
- Gradient Program: A gradient program with a total run time of 9.0 min.
- Flow Rate: 0.3 mL/min
- Detection Wavelength: 237 nm
- Column Temperature: 30 °C

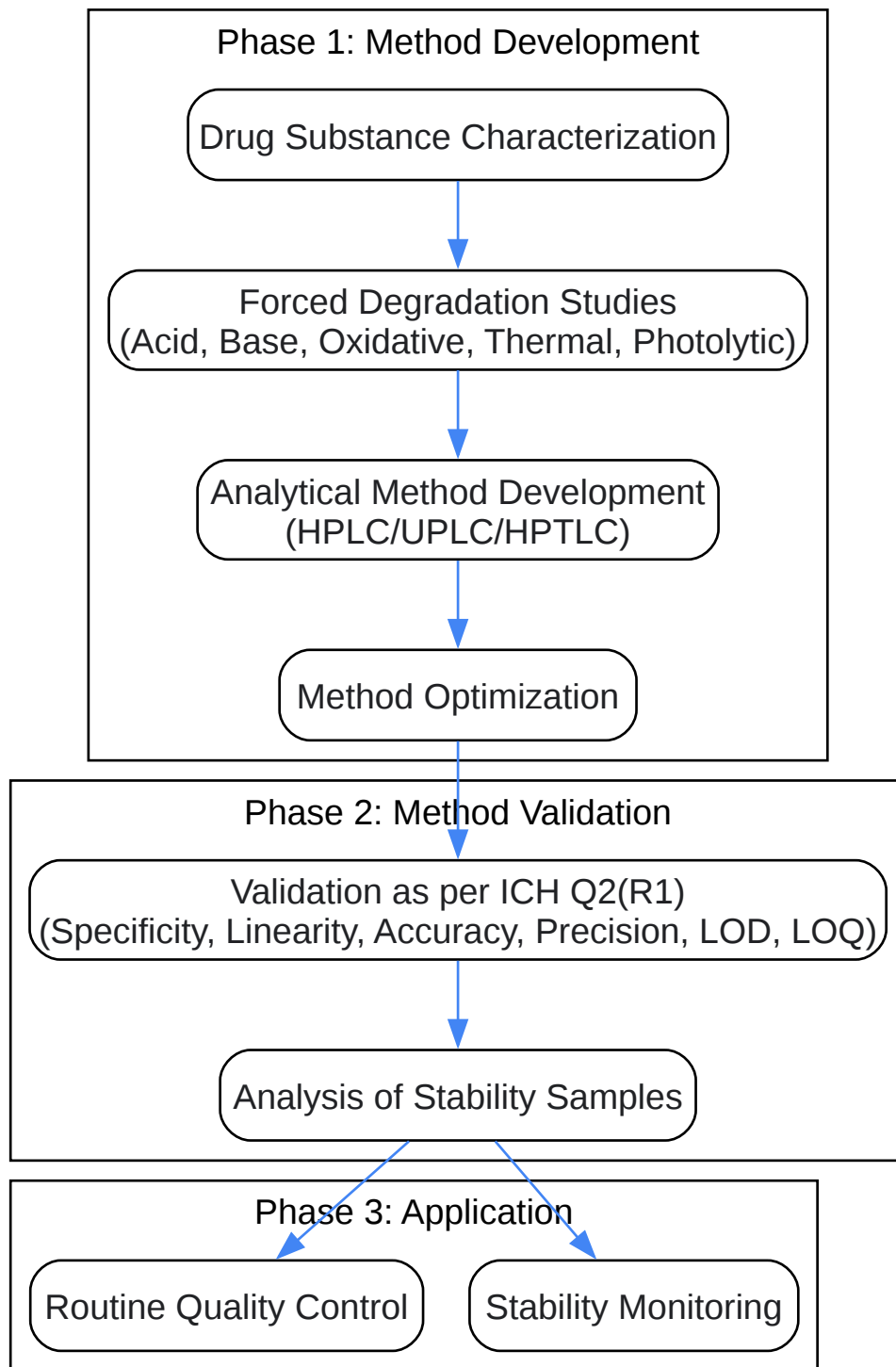
Procedure:

- Standard and Sample Preparation: Prepare standard and sample solutions in a suitable diluent.
- Analysis: Inject the solutions into the UPLC system and record the chromatograms.
- Quantification: Determine the purity of Imatinib Mesylate and quantify its impurities and degradation products using a suitable calibration method.

Visualizations

Experimental Workflow for Stability-Indicating Assay Method Development

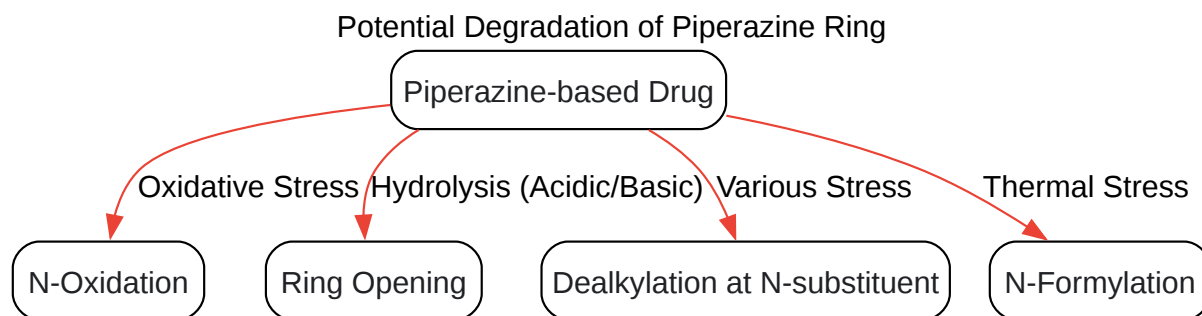
Experimental Workflow for SIAM Development



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Caption: A typical workflow for the development and validation of a stability-indicating assay method.

Potential Degradation Pathways of a Piperazine Moiety



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Caption: General potential degradation pathways for a piperazine-containing drug molecule under stress conditions.

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